

# How to store (E/Z)-Ozagrel sodium powder and stock solutions

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## Compound of Interest

Compound Name: (E/Z)-Ozagrel sodium

Cat. No.: B12402272

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## Technical Support Center: (E/Z)-Ozagrel Sodium

This guide provides detailed information on the proper storage and handling of **(E/Z)-Ozagrel sodium** powder and its stock solutions to ensure the stability and efficacy of the compound for research purposes.

## Frequently Asked Questions (FAQs) (E/Z)-Ozagrel Sodium Powder

Q1: How should I store the lyophilized **(E/Z)-Ozagrel sodium** powder upon receipt?

A1: Upon receipt, the lyophilized powder should be stored at -20°C. Under these conditions, it is stable for up to three years[1][2].

Q2: Can I store the powder at room temperature for a short period?

A2: While short-term shipping at room temperature is common, for long-term stability, it is crucial to store the powder at -20°C as recommended[1]. One supplier of a related compound, Ozagrel hydrochloride, suggests room temperature storage, but the most common recommendation for the sodium salt is freezing[3].

## (E/Z)-Ozagrel Sodium Stock Solutions

Q1: What is the recommended solvent for preparing stock solutions?

A1: Dimethyl sulfoxide (DMSO) and water are common solvents for preparing Ozagrel sodium stock solutions[1][4]. For in vivo experiments, complex solvent systems including DMSO, PEG300, Tween-80, and saline may be used[5]. It is important to use fresh, moisture-free DMSO, as absorbed moisture can reduce the solubility of the compound[2][6].

Q2: How should I store the prepared stock solutions?

A2: For optimal stability, stock solutions should be aliquoted into single-use vials to prevent repeated freeze-thaw cycles and stored at -80°C or -20°C[2][7].

Q3: What is the stability of stock solutions at different temperatures?

A3: The stability of stock solutions is dependent on the storage temperature. Solutions in DMSO stored at -80°C are stable for 6 months to 2 years, while at -20°C they are stable for 1 month to 1 year[1][2][5][7].

## Data Presentation: Storage Conditions and Stability

Form	Solvent	Storage Temperature	Stability Period	Citations
Powder	-	-20°C	3 years	[1][2]
Stock Solution	DMSO	-80°C	6 months - 2 years	[1][5][7]
Stock Solution	DMSO	-20°C	1 month - 1 year	[2][5][7]

## Experimental Protocol: Preparing a Stock Solution

This protocol describes the preparation of a 10 mM stock solution of Ozagrel sodium in DMSO.

Materials:

- **(E/Z)-Ozagrel sodium** powder
- Anhydrous, high-purity DMSO
- Sterile, polypropylene microcentrifuge tubes or cryovials

- Calibrated micropipettes
- Vortex mixer and/or sonicator

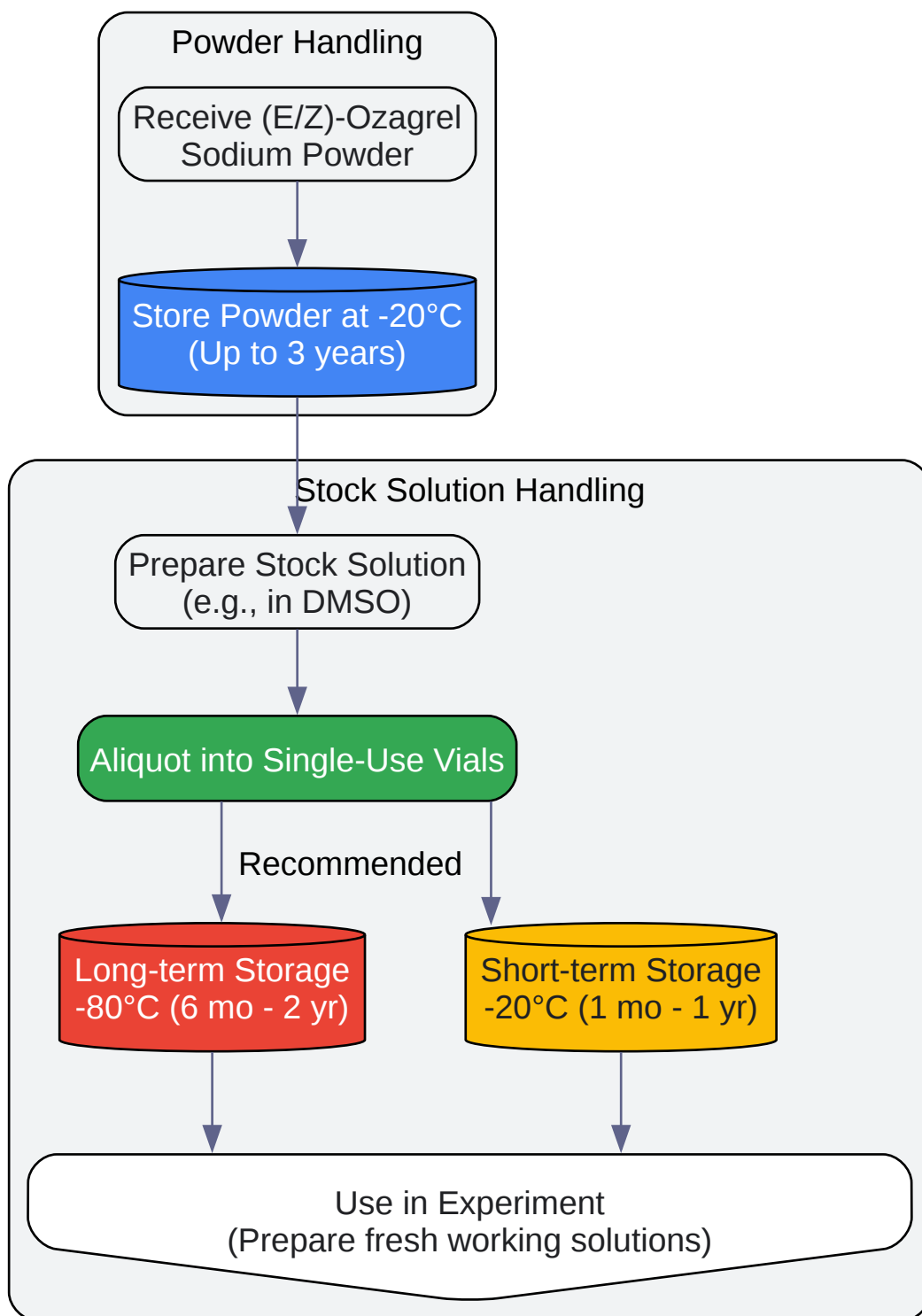
#### Procedure:

- Equilibration: Allow the vial of Ozagrel sodium powder to equilibrate to room temperature for 15-20 minutes before opening to prevent condensation of moisture.
- Calculation: Determine the required volume of DMSO to add to a specific mass of Ozagrel sodium powder to achieve the desired concentration. The molecular weight of Ozagrel sodium is 250.23 g/mol [1][4][8].
  - Example for 1 mg of powder to make a 10 mM solution:
    - $\text{Volume (L)} = \text{Mass (g)} / (\text{Concentration (mol/L)} * \text{Molecular Weight (g/mol)})$
    - $\text{Volume (L)} = 0.001 \text{ g} / (0.010 \text{ mol/L} * 250.23 \text{ g/mol}) = 0.0003996 \text{ L}$
    - $\text{Volume (}\mu\text{L)} \approx 399.6 \mu\text{L}$
- Dissolution: Add the calculated volume of DMSO to the vial containing the Ozagrel sodium powder.
- Mixing: Cap the vial tightly and vortex thoroughly until the powder is completely dissolved. If precipitation or phase separation occurs, gentle warming and/or sonication can be used to aid dissolution[5][7].
- Aliquoting and Storage: To avoid repeated freeze-thaw cycles, dispense the stock solution into single-use aliquots in sterile cryovials[7]. Store the aliquots at -80°C for long-term storage (up to 2 years) or at -20°C for shorter-term storage (up to 1 year)[2][5][7].

## Troubleshooting Guide

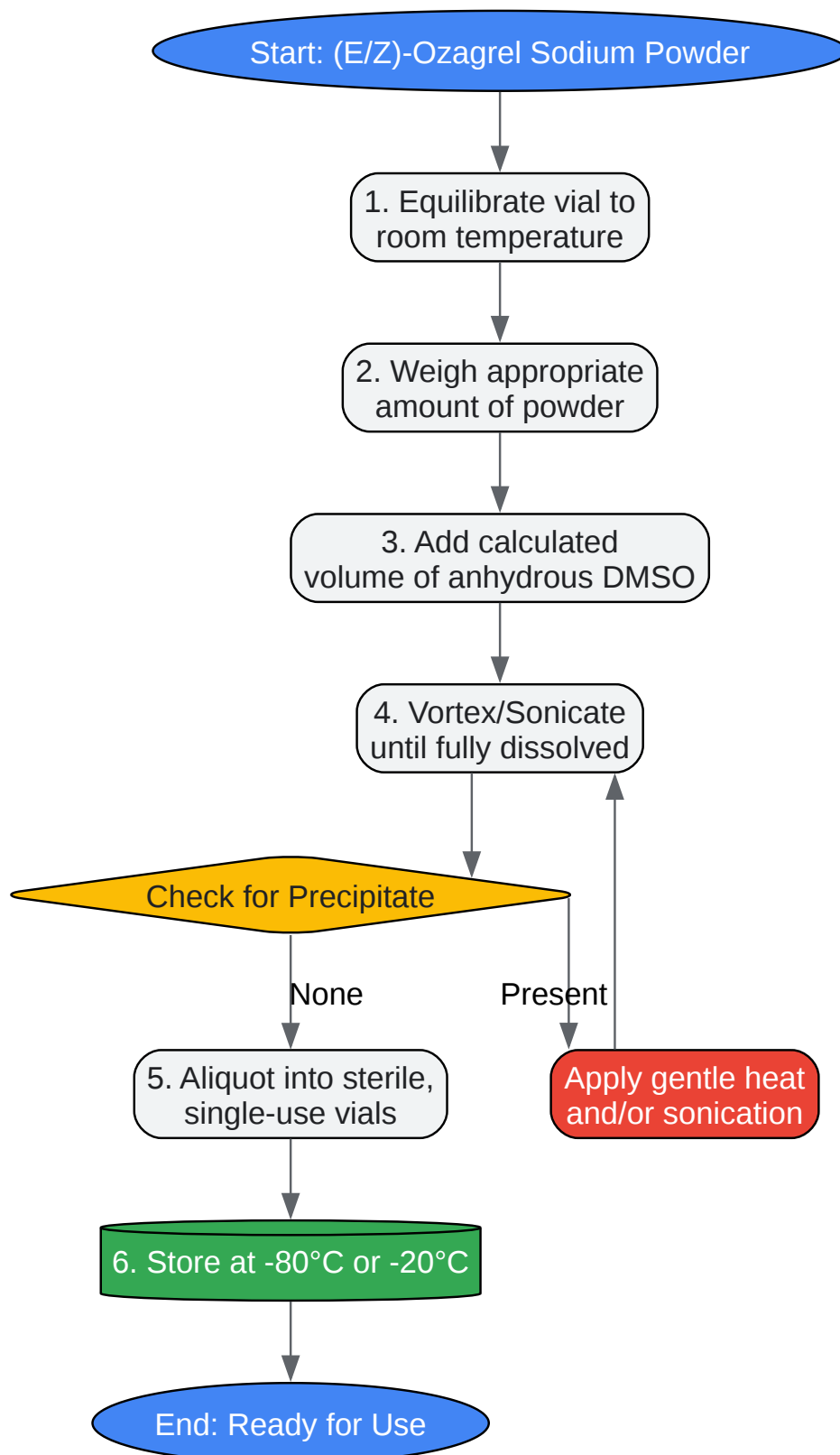
Issue	Possible Cause	Recommended Solution
Powder appears clumpy or moist	Improper storage, exposure to humidity.	Ensure the vial is tightly sealed and stored at -20°C. Allow the vial to warm to room temperature before opening to prevent moisture condensation.
Difficulty dissolving the powder	Incorrect solvent, low-quality solvent, or insufficient mixing.	Use fresh, high-purity DMSO as moisture can reduce solubility[2][6]. Use a vortex mixer or sonicator to aid dissolution. Gentle warming can also be applied[5][7].
Precipitate forms in stock solution upon freezing	Solution may be supersaturated, or the solvent has absorbed water.	Warm the solution gently and sonicate to redissolve the precipitate before use. Ensure you are using anhydrous DMSO. Consider preparing a slightly lower concentration stock solution.
Loss of compound activity in experiments	Improper storage, repeated freeze-thaw cycles, or exposure to light (if light-sensitive).	Always aliquot stock solutions into single-use vials to avoid freeze-thaw cycles[7]. Store solutions protected from light if light sensitivity is a concern. Use the solution within the recommended stability period.
Inconsistent experimental results	Inaccurate concentration of stock solution due to weighing errors or incomplete dissolution.	Use a calibrated balance for accurate weighing. Ensure the compound is fully dissolved before making further dilutions. Prepare fresh working solutions for each experiment[5][7].

## Visualizations



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Caption: Logical workflow for handling and storing **(E/Z)-Ozagrel sodium**.



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Caption: Experimental workflow for preparing Ozagrel sodium stock solutions.

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